

Application Note and Protocol: Preparation of 0.1 M Barium Chloride Solution

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Compound of Interest

Compound Name: Barium chloride monohydrate

Cat. No.: B052603

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Introduction

This document provides a detailed protocol for the preparation of a 0.1 Molar (M) barium chloride (BaCl_2) solution using barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$). Barium chloride solutions are utilized in various laboratory applications, including titration, precipitation of sulfates, and as a precursor in chemical synthesis. Given the toxic nature of barium compounds, adherence to strict safety protocols is imperative. This guide is intended for researchers, scientists, and drug development professionals.

Safety Precautions

Warning: Barium chloride is highly toxic and can be fatal if inhaled, swallowed, or absorbed through the skin.[1] It is an irritant to the eyes, skin, and respiratory system.[1][2][3]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, chemical safety goggles, and nitrile gloves. A dust mask or respirator should be used when handling the powder to prevent inhalation.[4]
- **Handling:** Handle barium chloride dihydrate powder in a well-ventilated area or under a chemical fume hood to minimize dust generation. Avoid all contact with skin, eyes, and clothing.[1]
- **Emergency Procedures:** In case of skin or eye contact, rinse the affected area immediately with copious amounts of water and seek medical attention.[2][5] If ingested, seek immediate

medical attention.[1][2]

- Disposal: Dispose of all barium-containing waste according to local, state, and federal regulations. Do not pour solutions down the drain.

Principle

Molarity (M) is a unit of concentration defined as the number of moles of solute per liter of solution. To prepare a solution of a specific molarity, a precise mass of the solute must be dissolved in a specific final volume of the solvent. When using a hydrated salt, such as barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$), the mass of the water molecules must be included in the molar mass calculation to ensure accuracy. The molar mass of barium chloride dihydrate is 244.26 g/mol .[6][7][8]

The mass of $\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$ required is calculated using the formula:

$$\text{Mass (g)} = \text{Desired Molarity (mol/L)} \times \text{Desired Volume (L)} \times \text{Molar Mass (g/mol)}$$

Materials and Equipment

- Barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$), ACS reagent grade or higher
- Distilled or deionized water
- Analytical balance (accurate to at least 0.01 g)
- Volumetric flasks (Class A) of appropriate volumes (e.g., 100 mL, 250 mL, 500 mL, 1 L)
- Glass beakers
- Glass stirring rod
- Weighing paper or boat
- Spatula
- Funnel
- Wash bottle with distilled/deionized water

- Appropriate labels and permanent marker

Quantitative Data Summary

The table below summarizes the mass of barium chloride dihydrate required to prepare various volumes of a 0.1 M solution.

Final Volume (mL)	Final Volume (L)	Mass of BaCl ₂ ·2H ₂ O (g)
100	0.10	2.44
250	0.25	6.11
500	0.50	12.21
1000	1.00	24.43

Calculations are based on the molar mass of 244.26 g/mol .

Experimental Protocol

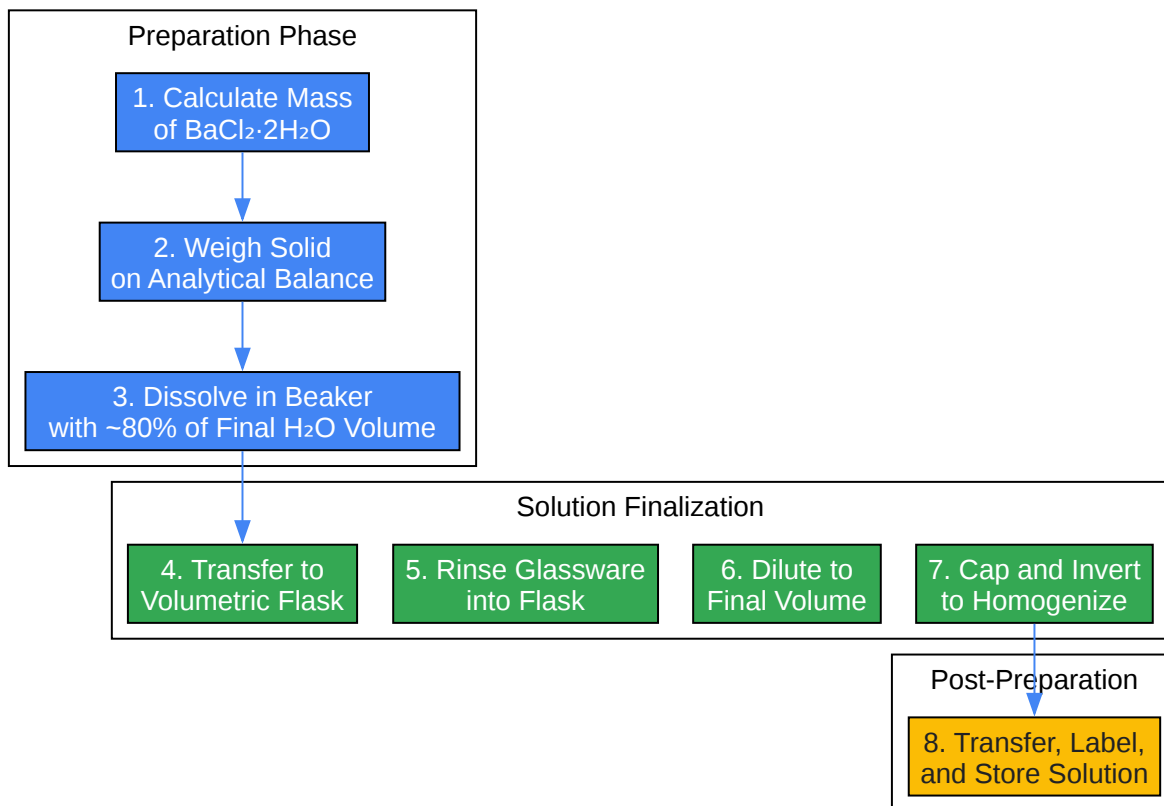
This protocol describes the preparation of 1 L of 0.1 M barium chloride solution. Adjust the quantities accordingly for different volumes based on the table above.

- Calculation: Confirm the required mass of barium chloride dihydrate for the desired final volume. For 1 L of 0.1 M solution, you will need 24.43 g of BaCl₂·2H₂O.[\[9\]](#)
- Weighing: Place a clean, dry weighing boat on the analytical balance and tare it. Carefully weigh out exactly 24.43 g of barium chloride dihydrate powder using a spatula.
- Dissolution: Transfer the weighed powder into a clean 1 L glass beaker. Add approximately 700-800 mL of distilled or deionized water to the beaker.
- Mixing: Stir the mixture with a clean glass rod until all the barium chloride dihydrate has completely dissolved. Gentle heating on a hot plate can accelerate dissolution but is often not necessary. If heated, allow the solution to cool to room temperature before proceeding.
- Transfer: Carefully pour the dissolved solution through a funnel into a 1 L Class A volumetric flask.

- **Rinsing:** Use a wash bottle to rinse the beaker, stirring rod, and funnel with small amounts of distilled water, transferring the rinsate into the volumetric flask to ensure no solute is lost. Repeat this rinsing step two to three times.
- **Dilution to Volume:** Add distilled water to the volumetric flask until the bottom of the meniscus reaches the calibration mark on the neck of the flask. Use a dropper or pipette for the final addition to avoid overshooting the mark.
- **Homogenization:** Cap the volumetric flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and the concentration is uniform.
- **Storage:** Transfer the prepared solution to a clean, clearly labeled glass or polyethylene storage bottle. The label should include the chemical name (0.1 M Barium Chloride), concentration, preparation date, and your initials. Store in a cool, dry, and secure location.

Visualization

The following diagram illustrates the workflow for preparing the 0.1 M barium chloride solution.



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Caption: Workflow for 0.1 M Barium Chloride Solution Preparation.

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References

- 1. westliberty.edu [westliberty.edu]

- 2. CDC - NIOSH Pocket Guide to Chemical Hazards - Barium chloride (as Ba) [cdc.gov]
- 3. ICSC 0614 - BARIUM CHLORIDE [inchem.org]
- 4. m.youtube.com [m.youtube.com]
- 5. BARIUM CHLORIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. Barium chloride - Wikipedia [en.wikipedia.org]
- 7. Barium chloride, dihydrate | BaCl₂·2H₂O | CID 5284346 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 氯化钡 二水合物 - 二水合氯化钡, Barium chloride dihydrate [sigmaaldrich.com]
- 9. brainly.in [brainly.in]
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